

# In-Depth Technical Guide to 3-Bromo-6-fluorochromone

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## Compound of Interest

Compound Name: 3-Bromo-6-fluorochromone

Cat. No.: B063600

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-6-fluorochromone**, a halogenated chromone derivative with significant potential in medicinal chemistry and materials science. While direct experimental literature on this specific compound is limited, this document compiles available data and presents plausible synthetic routes and characterization methods based on established chemical principles and data from structurally related compounds.

## Chemical Identifiers and Properties

**3-Bromo-6-fluorochromone** is a substituted aromatic ketone with a benzopyran-4-one core structure. The presence of both bromine and fluorine atoms on the chromone ring is expected to influence its chemical reactivity and biological activity.

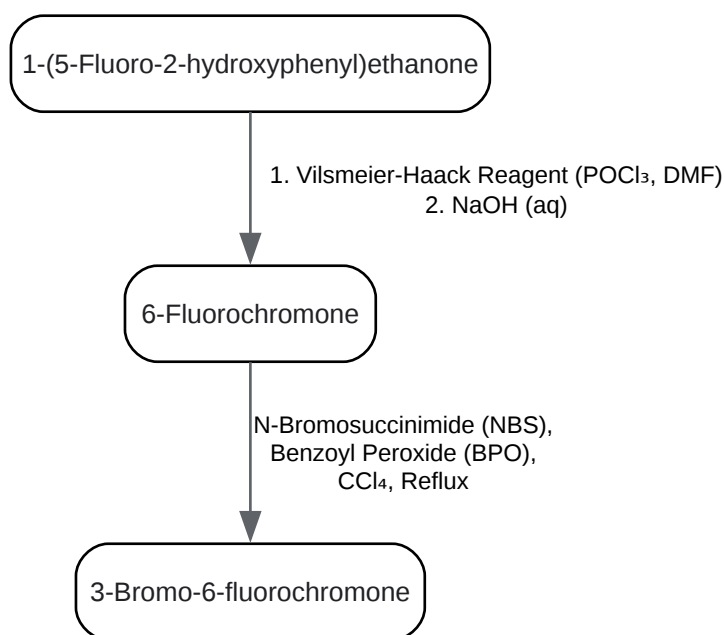
Identifier	Value	Source
CAS Number	179111-05-8	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	3-Bromo-6-fluoro-4H-chromen-4-one	Chem-Impex
Synonyms	3-Bromo-6-fluoro-4H-1-benzopyran-4-one	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>4</sub> BrFO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	243.03 g/mol	<a href="#">[1]</a>
MDL Number	MFCD03094003	<a href="#">[1]</a>
PubChem ID	688754	<a href="#">[1]</a>
Melting Point	128-134 °C	<a href="#">[1]</a>
Appearance	White crystalline solid	<a href="#">[1]</a>
Purity	≥ 98% (HPLC)	<a href="#">[1]</a>

## Proposed Synthetic Pathway and Experimental Protocol

While a specific, published synthetic protocol for **3-Bromo-6-fluorochromone** is not readily available, a plausible and efficient route can be designed based on well-established chromone synthesis methodologies, such as the Vilsmeier-Haack reaction followed by cyclization and subsequent bromination.

### Proposed Synthetic Workflow

The proposed synthesis involves a two-step process starting from the commercially available 1-(5-fluoro-2-hydroxyphenyl)ethanone.



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Caption: Proposed two-step synthesis of **3-Bromo-6-fluorochromone**.

## Detailed Experimental Protocol

### Step 1: Synthesis of 6-Fluorochromone

This step involves the formation of the chromone ring from 1-(5-fluoro-2-hydroxyphenyl)ethanone using a Vilsmeier-Haack type reaction.

- **Preparation of the Vilsmeier Reagent:** In a three-necked flask equipped with a dropping funnel and a calcium chloride guard tube, slowly add phosphorus oxychloride (POCl<sub>3</sub>) to ice-cold N,N-dimethylformamide (DMF) with constant stirring.
- **Reaction with Acetophenone Derivative:** To the prepared Vilsmeier reagent, add a solution of 1-(5-fluoro-2-hydroxyphenyl)ethanone in DMF dropwise, maintaining the temperature below 5 °C.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and then heat at 60-70 °C for several hours. Monitor the reaction progress using thin-layer chromatography (TLC).

- **Work-up and Cyclization:** Once the reaction is complete, pour the mixture into crushed ice. Add a solution of sodium hydroxide to induce cyclization and precipitation of the product.
- **Purification:** Filter the crude product, wash with cold water, and recrystallize from a suitable solvent such as ethanol to obtain pure 6-fluorochromone.

## Step 2: Bromination of 6-Fluorochromone

This step introduces the bromine atom at the 3-position of the chromone ring.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve the 6-fluorochromone obtained from Step 1 in carbon tetrachloride (CCl<sub>4</sub>).
- **Addition of Reagents:** Add N-Bromosuccinimide (NBS) and a catalytic amount of benzoyl peroxide (BPO) to the solution.
- **Reaction Conditions:** Heat the mixture to reflux and irradiate with a UV lamp to initiate the radical bromination. Monitor the reaction by TLC.
- **Work-up:** After the reaction is complete, cool the mixture and filter off the succinimide byproduct.
- **Purification:** Evaporate the solvent from the filtrate under reduced pressure. Purify the resulting crude product by column chromatography on silica gel using a hexane-ethyl acetate solvent system to yield **3-Bromo-6-fluorochromone**.

## Predicted Analytical Data

The following table summarizes the predicted analytical data for **3-Bromo-6-fluorochromone** based on the analysis of structurally similar halogenated chromones. This data is intended for guidance in characterization.

Analytical Technique	Predicted Data
$^1\text{H}$ NMR	$\delta$ 8.20-8.30 (s, 1H, H-2), 7.80-7.90 (dd, 1H, H-5), 7.40-7.50 (m, 1H, H-7), 7.20-7.30 (dd, 1H, H-8)
$^{13}\text{C}$ NMR	$\delta$ 175 (C=O), 155 (C-O), 159 (C-F, d, $J \approx 245$ Hz), 135 (C-Br), 125 (CH), 122 (CH, d, $J \approx 25$ Hz), 120 (C), 115 (CH, d, $J \approx 8$ Hz), 110 (C)
Mass Spectrometry (EI)	m/z (%): 242/244 ( $\text{M}^+$ , 1:1 ratio for Br isotopes), 163 ( $\text{M-Br}^+$ ), 135 ( $\text{M-Br-CO}^+$ )

## Potential Biological and Material Science Applications

While specific biological data for **3-Bromo-6-fluorochromone** is not yet published, the chromone scaffold is a well-known pharmacophore present in many biologically active compounds. The introduction of halogen atoms can significantly modulate the pharmacological properties of a molecule.

## Biological Activity of Related Chromones

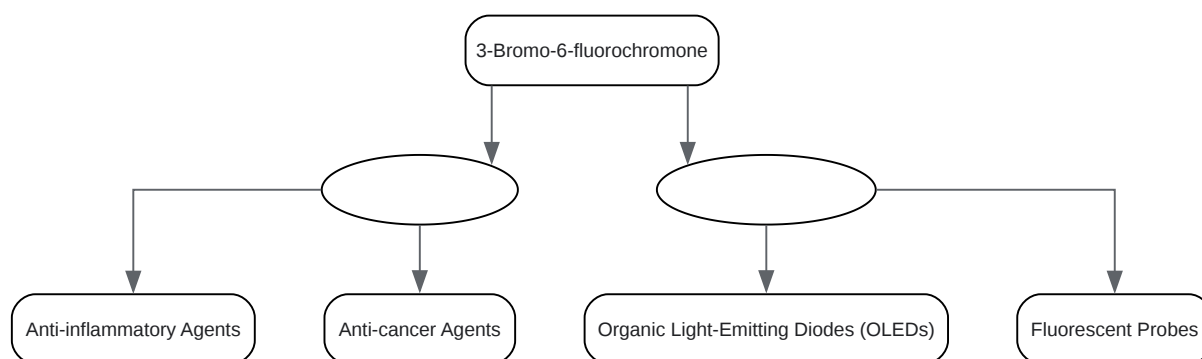
Studies on various substituted chromones have revealed a wide range of biological activities.

Compound Class	Biological Activity	Reference
3-Formylchromone Derivatives	Cytotoxic against tumor cell lines, anti-Helicobacter pylori, urease inhibitory	[3][4]
4-Hydroxycoumarin Derivatives	Anticoagulant, anti-inflammatory, anti-bacterial, anti-viral, anti-cancer	[5]

The presence of bromo and fluoro substituents in **3-Bromo-6-fluorochromone** suggests it could be a valuable candidate for screening in various biological assays, particularly in the areas of oncology and infectious diseases.[1]

## Conceptual Applications Workflow

The unique electronic properties conferred by the halogen substituents also make **3-Bromo-6-fluorochromone** a person of interest in materials science.



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Caption: Potential applications of **3-Bromo-6-fluorochromone**.

This guide serves as a foundational resource for researchers interested in **3-Bromo-6-fluorochromone**. Further experimental validation of the proposed synthetic methods and a thorough investigation of its biological and physical properties are warranted to fully unlock its potential.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-BROMO-6-FLUOROCHROMONE | 179111-05-8 [chemicalbook.com]
- 3. Biological activity of 3-formylchromones and related compounds - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. researchgate.net [researchgate.net]
- 5. mdpi.com [mdpi.com]
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